Synthesis and characterization of 2-Chloro-7-methoxy-4-methylquinoline

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Compound of Interest

Compound Name:	*2-Chloro-7-methoxy-4-methylquinoline*
CAS No.:	*97892-67-6*
Cat. No.:	*B1595393*

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An In-depth Technical Guide to the Synthesis and Characterization of **2-Chloro-7-methoxy-4-methylquinoline**

Introduction: The Significance of the Quinoline Scaffold

Quinoline and its derivatives are fundamental heterocyclic scaffolds that form the structural core of numerous natural products and synthetic compounds with significant pharmacological properties.[1] Their prevalence in medicinal chemistry is notable, with applications ranging from antimalarial agents like chloroquine to anticancer and antibacterial drugs.[2] The compound **2-Chloro-7-methoxy-4-methylquinoline** is a key synthetic intermediate, providing a versatile platform for further functionalization. The chlorine atom at the 2-position is an excellent leaving group, readily displaced by various nucleophiles, enabling the construction of a diverse library of novel quinoline-based molecules for drug discovery and materials science applications. This guide provides a comprehensive overview of a reliable synthetic route to **2-Chloro-7-methoxy-4-methylquinoline** and the analytical techniques required for its thorough characterization.

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Part 1: Strategic Synthesis Pathway

The synthesis of **2-Chloro-7-methoxy-4-methylquinoline** is most efficiently approached via a two-stage process. The core logic involves first constructing the heterocyclic quinolinone ring system, followed by a targeted chlorination to install the reactive chloro group at the 2-position.

Stage 1: Construction of the Quinolinone Core via Conrad-Limpach Reaction

The initial and critical step is the synthesis of the precursor, 7-methoxy-4-methylquinolin-2(1H)-one. The Conrad-Limpach reaction, a classic and reliable method for quinoline synthesis, is employed here.[3]

Causality Behind Experimental Choices:

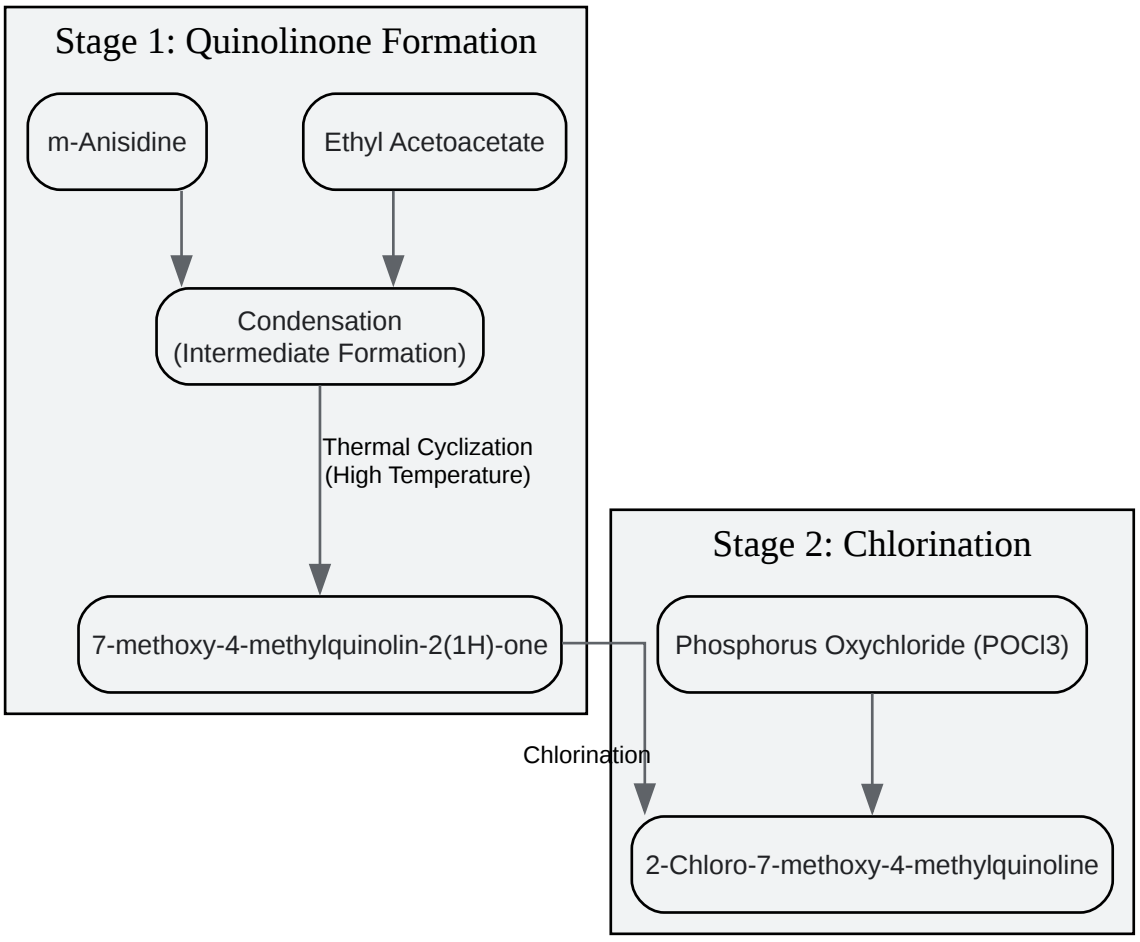
- Starting Materials: The reaction begins with m-anisidine (3-methoxyaniline) and ethyl acetoacetate. m-Anisidine is selected as it provides the aniline backbone and the required methoxy group at what will become the 7-position of the quinoline ring. Ethyl acetoacetate serves as the three-carbon fragment necessary to form the pyridinone portion of the quinoline core.

- Reaction Mechanism: The synthesis proceeds in two key phases:

    - Condensation: The nucleophilic amino group of m-anisidine attacks the electrophilic keto-carbonyl of ethyl acetoacetate, followed by dehydration to form an enamine intermediate (ethyl 3-(3-methoxyphenylamino)but-2-enoate). This step is typically performed at a moderate temperature.

    - Thermal Cyclization: The enamine intermediate is heated to a high temperature (typically >240 °C). This thermal energy overcomes the activation barrier for an intramolecular electrophilic aromatic substitution, where the enamine double bond attacks the aniline ring to form the new six-membered ring. A subsequent tautomerization yields the stable 7-methoxy-4-methylquinolin-2(1H)-one. High-boiling point solvents like diphenyl ether are often used to achieve the necessary temperatures for cyclization.[4]

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Caption: Overall synthetic pathway for **2-Chloro-7-methoxy-4-methylquinoline**.

Stage 2: Chlorination of the Quinolinone Precursor

With the quinolinone core successfully assembled, the next step is to convert the C2-hydroxyl group (in the quinolin-2-ol tautomeric form) into a chloro group.

Causality Behind Experimental Choices:

- Chlorinating Agent: Phosphorus oxychloride ($POCl_3$) is the reagent of choice for this transformation.[4] It is highly effective for converting cyclic amides (lactams) and their tautomeric enols into the corresponding chloro-substituted heterocycles.

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- Reaction Mechanism: The lone pair on the oxygen atom of the quinolinone attacks the electrophilic phosphorus atom of $POCl_3$, leading to the formation of a dichlorophosphate ester intermediate. This transforms the hydroxyl group into an excellent leaving group. A chloride ion (from $POCl_3$) then acts as a nucleophile, attacking the C2 position and displacing the dichlorophosphate group to yield the final product. The reaction is typically performed under reflux in neat $POCl_3$ or with a high-boiling inert solvent.

Part 2: Detailed Experimental Protocols

The following protocols are designed to be self-validating, with clear checkpoints and expected outcomes.

Protocol 1: Synthesis of 7-methoxy-4-methylquinolin-2(1H)-one

- Reaction Setup: In a round-bottom flask equipped with a condenser and a Dean-Stark apparatus, combine m-anisidine (1.0 eq), ethyl acetoacetate (1.1 eq), and a catalytic amount of acetic acid in toluene.

- Condensation: Heat the mixture to reflux. Water will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction to completion. Monitor the reaction by TLC until the starting m-anisidine is consumed.

- Solvent Removal: Once the reaction is complete, cool the mixture and remove the toluene under reduced pressure to yield the crude enamine intermediate.

- Cyclization: Add the crude intermediate to a flask containing diphenyl ether. Heat the mixture to approximately 250 °C with vigorous stirring for 30-60 minutes.

- Work-up and Purification: Cool the reaction mixture to room temperature, which should cause the product to precipitate. Dilute the mixture with hexane to facilitate further precipitation. Collect the solid by vacuum filtration, wash thoroughly with hexane to remove the diphenyl ether, and then with diethyl ether. The crude product can be further purified by recrystallization from ethanol or acetic acid to yield 7-methoxy-4-methylquinolin-2(1H)-one as a solid.

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Protocol 2: Synthesis of **2-Chloro-7-methoxy-4-methylquinoline**

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a calcium chloride drying tube, place the dried 7-methoxy-4-methylquinolin-2(1H)-one (1.0 eq).
- Chlorination: Carefully add phosphorus oxychloride ($POCl_3$, 3-5 eq) to the flask. Heat the mixture to reflux (approx. 105-110 °C) and maintain for 2-4 hours. The reaction should be monitored by TLC until the starting material is fully consumed.
- Work-up: After cooling the reaction mixture to room temperature, pour it slowly and carefully onto crushed ice with vigorous stirring. This step quenches the excess $POCl_3$ and precipitates the crude product. Caution: This is a highly exothermic reaction.
- Neutralization: The acidic aqueous mixture is then carefully neutralized with a base, such as a saturated sodium bicarbonate solution or dilute ammonium hydroxide, until the pH is approximately 7-8.
- Extraction: Extract the product from the aqueous mixture with a suitable organic solvent, such as dichloromethane or ethyl acetate (3x).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude solid is then purified by recrystallization, typically from ethanol or an ethanol/water mixture, to afford **2-Chloro-7-methoxy-4-methylquinoline** as a crystalline solid.[5]

Caption: General experimental workflow for synthesis and purification.

Part 3: Comprehensive Characterization

Thorough analytical characterization is essential to confirm the identity, structure, and purity of the synthesized **2-Chloro-7-methoxy-4-methylquinoline**.

Physical Properties

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Property	Observation	Significance
Appearance	White to pale cream powder/crystalline solid[6]	A consistent color indicates homogeneity.
Melting Point	109.5-118.5 °C[6]	A sharp melting range close to the literature value is a strong indicator of high purity.

Spectroscopic Data

The combination of NMR, IR, and Mass Spectrometry provides an unambiguous structural confirmation.

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Technique	Expected Data & Interpretation
^{1}H NMR	δ ~2.6 ppm (s, 3H): Singlet corresponding to the methyl (CH_3) group at the C4 position. δ ~3.9 ppm (s, 3H): Singlet for the methoxy (OCH_3) group protons at the C7 position. δ ~7.0-8.0 ppm (m, 4H): A set of signals in the aromatic region corresponding to the four protons on the quinoline ring system. The specific splitting patterns (doublets, singlets) will depend on their positions and coupling.
^{13}C NMR	~18-20 ppm: Signal for the C4-methyl carbon. ~55-56 ppm: Signal for the methoxy carbon. ~100-160 ppm: A series of signals corresponding to the 9 carbons of the quinoline aromatic and heterocyclic rings. Carbons attached to heteroatoms (Cl, N, O) will be shifted accordingly.
IR (Infrared)	~3050-3100 cm^{-1}: Aromatic C-H stretching. ~2850-2960 cm^{-1}: Aliphatic C-H stretching (methyl and methoxy groups). ~1500-1600 cm^{-1}: C=C and C=N stretching vibrations characteristic of the quinoline ring. ~1250 cm^{-1}: Aryl C-O stretching of the methoxy group. ~750-850 cm^{-1}: C-Cl stretching vibration.
Mass Spec. (MS)	Molecular Ion (M^+): A prominent peak at m/z 207.[7] Isotopic Pattern: A characteristic M+2 peak at m/z 209 with approximately one-third the intensity of the M+ peak, confirming the presence of a single chlorine atom (due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes).

References

- Walash, M. I., Rizk, M., Abou-ouf, A. A., & Belal, F. (n.d.). Determination of Some Quinoline Derivatives with Organic Brominating Agents. Taylor & Francis Online. Available at: [Link]

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- Roy, B. G., et al. (2025). Total Synthesis of Small Molecule Natural Product: 7-Hydroxy-6-methoxyquinolin-2(1H)-one, Its Variants, and Quinolin-2-yl Esters. ACS Omega. Available at: [Link]
- Meti, Y. D., et al. (2017). Quinoline derivatives as possible lead compounds for anti-malarial drugs: Spectroscopic, DFT and MD study. Arabian Journal of Chemistry. Available at: [Link]
- Corey, K. M., et al. (2014). Orally Bioavailable 6-Chloro-7-methoxy-4(1H)-quinolones Efficacious against Multiple Stages of Plasmodium. Journal of Medicinal Chemistry. Available at: [Link]
- ResearchGate. (n.d.). Synthesis of 2-chloro-4-(aryl amino)-6, 7-dimethoxy quinazoline derivatives (1-4). Available at: [Link]
- Google Patents. (n.d.). CN1749250A - Chemical synthetic method for 2-chloro-4-amino-6,7-dimethoxy quinazoline.
- Novelty Journals. (2022). A REVIEW ON QUINOLINE AND ITS DERIVATIVES. Available at: [Link]
- MDPI. (2019). Synthesis of 4-Hydroxyquinolines as Potential Cytotoxic Agents. Molecules. Available at: [Link]
- ResearchGate. (n.d.). Physical and analytical data of synthesized quinoline derivatives. Available at: [Link]
- MDPI. (2022). Quinolin-4-ones: Methods of Synthesis and Application in Medicine. Molecules. Available at: [Link]
- Chemcasts. (n.d.). **2-Chloro-7-methoxy-4-methylquinoline** Properties vs Pressure. Available at: [Link]
- SlideShare. (n.d.). synthesis of quinoline derivatives and its applications. Available at: [Link]
- PubMed. (1946). Synthesis of 4-hydroxyquinolines; synthesis of 3-n-heptyl-7-methoxy-2-methyl-4-quinolinol. Journal of the American Chemical Society. Available at: [Link]
- PubChem. (n.d.). 2-chloro-7-methoxy-4-phenylquinoline. Available at: [Link]

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- PubChem. (n.d.). **2-chloro-7-methoxy-4-methylquinoline**. Available at: [Link]
- Wiley Science Solutions. (n.d.). 2,4-DICHLORO-7-METHOXYQUINOLINE - 13C NMR. Available at: [Link]
- Durham University. (2021). Synthesis of 7-Chloroquinoline Derivatives Using Mixed Lithium-Magnesium Reagents. Available at: [Link]
- MDPI. (2022). Structural Characterization of 7-Chloro-4-(4-methyl-1-piperazinyl)quinoline Monohydrate. Crystals. Available at: [Link]

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Sources

- 1. noveltyjournals.com [noveltyjournals.com]
- 2. Orally Bioavailable 6-Chloro-7-methoxy-4(1H)-quinolones Efficacious against Multiple Stages of Plasmodium - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. 4-Chloro-7-methoxyquinoline synthesis - chemicalbook [chemicalbook.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. 2-Chloro-7-methoxy-4-methylquinoline, 97%, Thermo Scientific Chemicals 1 g | Request for Quote [thermofisher.com]
- 7. PubChemLite - 2-chloro-7-methoxy-4-methylquinoline (C11H10ClNO) [pubchemlite.lcsb.uni.lu]
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